

Essential Safety and Handling Protocols for ARM165

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Compound of Interest

Compound Name: ARM165

Cat. No.: B15619399

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **ARM165**, a PIK3CG PROTAC (Proteolysis Targeting Chimera) degrader. Given the absence of a specific Safety Data Sheet (SDS) for **ARM165**, these recommendations are based on best practices for handling potent, powdered chemical compounds and similar PROTAC molecules in a laboratory setting.

I. Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is crucial to minimize exposure to **ARM165**, particularly when handling the compound in its powdered form. The following table summarizes the recommended PPE for various laboratory tasks involving **ARM165**.

Task Category	Primary PPE	Secondary/Task-Specific PPE
General Laboratory Work	<ul style="list-style-type: none">• Safety glasses with side shields• Standard laboratory coat• Closed-toe shoes	<ul style="list-style-type: none">• Nitrile gloves
Handling of Powders/Solids (e.g., weighing, aliquoting)	<ul style="list-style-type: none">• Full-face respirator with appropriate particulate filters• Chemical-resistant disposable gown or coveralls• Double-gloving (e.g., nitrile gloves)• Disposable shoe covers	<ul style="list-style-type: none">• Head covering• Chemical-resistant apron
Handling of Liquids/Solutions (e.g., solvent preparation, cell treatment)	<ul style="list-style-type: none">• Chemical splash goggles or a full-face shield• Chemical-resistant gloves (e.g., nitrile)• Chemical-resistant apron over a lab coat	<ul style="list-style-type: none">• Elbow-length gloves for larger volumes
Equipment Cleaning & Decontamination	<ul style="list-style-type: none">• Chemical splash goggles or a full-face shield• Heavy-duty, chemical-resistant gloves• Waterproof or chemical-resistant apron	<ul style="list-style-type: none">• Respirator (if aerosols or vapors may be generated)

Note: Always inspect PPE for damage before use and ensure proper fit. Dispose of single-use PPE as hazardous waste after completion of the task.

II. Operational Plan: Safe Handling Procedures

Adherence to a strict operational plan is vital to ensure the safe handling of **ARM165** at every stage.

A. Preparation:

- Designated Area: All work with powdered **ARM165** must be conducted in a designated area, such as a certified chemical fume hood or a powder containment hood.

- Ventilation: Ensure proper functioning of the ventilation system before commencing work.
- Equipment Assembly: Gather all necessary equipment, including spatulas, weigh boats, vials, and solvents, and place them within the containment area before introducing the compound.
- Quantity Minimization: Only handle the minimum quantity of **ARM165** required for the experiment to reduce the risk of exposure and waste generation.
- Documentation Review: If a supplier-specific Safety Data Sheet (SDS) is available, review it thoroughly before handling the compound.

B. Handling:

- PPE Adherence: Wear the appropriate PPE as outlined in the table above at all times.
- Avoid Contact: Take extreme care to avoid direct contact with the skin and eyes.
- Aerosol Prevention: Handle the powdered compound gently to prevent the generation of dust and aerosols. When preparing solutions, add the solvent to the compound slowly.

C. Post-Handling:

- Decontamination: Thoroughly decontaminate all work surfaces and non-disposable equipment with an appropriate solvent (e.g., 70% ethanol) after use.
- PPE Removal: Remove PPE in the reverse order it was put on, taking care to avoid self-contamination. For instance, remove outer gloves, then gown, then inner gloves.
- Hand Washing: Wash hands thoroughly with soap and water after removing PPE.

III. Disposal Plan

Proper disposal of **ARM165** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused/Expired ARM165 Powder	<ul style="list-style-type: none">• Treat as hazardous chemical waste.• Collect in a clearly labeled, sealed, and puncture-resistant container.• Arrange for disposal through your institution's hazardous waste management program.
Contaminated Labware (e.g., pipette tips, vials, gloves)	<ul style="list-style-type: none">• Collect in a designated hazardous waste container lined with a chemically resistant bag.• Do not mix with general laboratory waste.
Liquid Waste (e.g., solutions containing ARM165)	<ul style="list-style-type: none">• Collect in a sealed, leak-proof, and clearly labeled hazardous waste container.• Do not dispose of down the drain.^[1]
Empty ARM165 Containers	<ul style="list-style-type: none">• Triple-rinse with a suitable solvent.• Collect the rinsate as hazardous liquid waste.• Deface the label on the empty container before disposing of it according to institutional guidelines for chemically contaminated glass or plastic.

Note: Always follow your institution's and local regulations for hazardous waste disposal.^[1]^[2]

IV. Experimental Protocols

A. Signaling Pathway Analysis: PI3Ky/AKT Inhibition

ARM165 functions by degrading PIK3CG, a catalytic subunit of PI3Ky, which in turn inhibits the downstream AKT signaling pathway. A common method to assess this is through Western blotting.

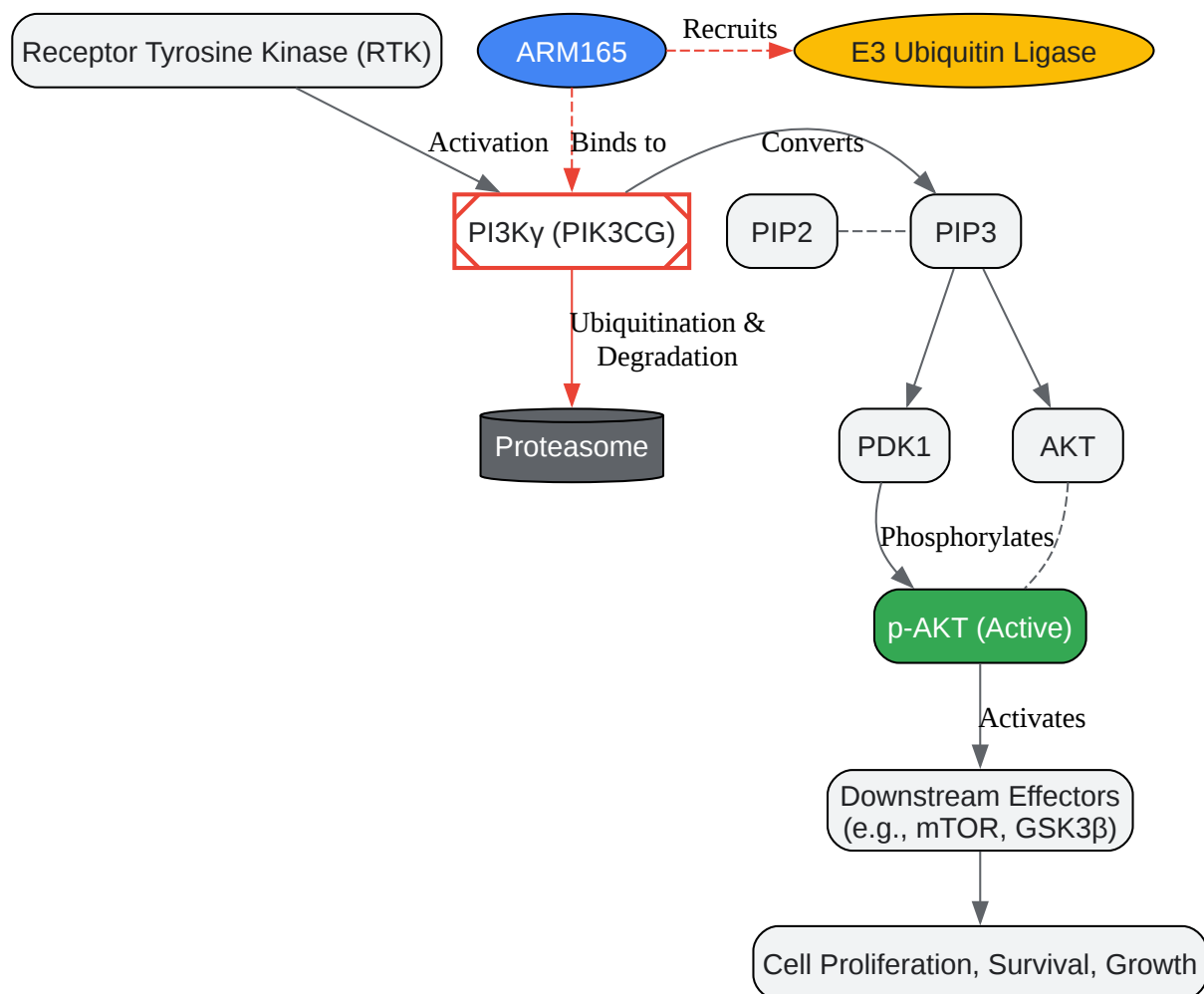
Experimental Workflow for Western Blot Analysis:



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Caption: Workflow for assessing **ARM165**-mediated degradation of PIK3CG and inhibition of AKT signaling.

B. PI3Ky/AKT Signaling Pathway



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Caption: **ARM165** targets PIK3CG for proteasomal degradation, inhibiting the PI3Kγ/AKT signaling pathway.

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References

- 1. Chapter 20, Chemical Hygiene Plan: Chemical Waste Management | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 2. engineering.purdue.edu [engineering.purdue.edu]
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